

Essential Guidance for the Safe Disposal of Tungsten-186

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Compound of Interest

Compound Name: Tungsten-186

Cat. No.: B077642

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For researchers, scientists, and drug development professionals, the proper handling and disposal of all laboratory materials are paramount to ensuring a safe and compliant working environment. This document provides essential safety and logistical information for the disposal of **Tungsten-186**.

Key Safety Finding: **Tungsten-186** is a stable isotope and is not radioactive.[1] Therefore, it does not necessitate the specialized disposal procedures required for radioactive materials. The disposal protocol for **Tungsten-186** is dictated by its chemical form (e.g., metal powder, oxide) and any other hazardous materials it may be mixed with.

Immediate Safety and Handling Precautions

Prior to disposal, it is crucial to adhere to standard laboratory safety protocols for handling tungsten compounds. Tungsten powder is a flammable solid and can be an irritant.[2][3]

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[2][4]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[2][4]
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[2]
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator should be used.[4][5]

Handling and Storage:

- Avoid creating dust.[4][5]
- Keep away from heat, sparks, and open flames.[2][6]
- Store in a cool, dry, well-ventilated area in tightly closed containers.[2][6]
- Incompatible with strong oxidizing agents and halogens.[2][6]

Disposal Procedures for Non-Radioactive Tungsten-186

The disposal of **Tungsten-186** should be treated as a non-hazardous waste unless it is contaminated with other hazardous materials. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Step-by-Step Disposal Guidance:

- Characterize the Waste: Determine if the **Tungsten-186** waste is mixed with any hazardous chemicals. The disposal route will depend on the nature of any contaminants.
- Segregation: Keep **Tungsten-186** waste separate from other waste streams, particularly radioactive waste.
- Packaging:
 - Place the dry, solid **Tungsten-186** waste in a clearly labeled, sealed container.[6]
 - Ensure the container is appropriate for the chemical form of the tungsten.
- Labeling:
 - Clearly label the container with "**Tungsten-186** Waste (Non-Radioactive)" and list any other chemical constituents.
- Contact EHS:

- Contact your institution's EHS department to arrange for pickup and disposal. They will provide specific instructions based on local, state, and federal regulations.[\[6\]](#)
- It may be necessary to dispose of tungsten as a hazardous waste depending on regulations; your EHS office will provide guidance.[\[6\]](#)

Quantitative Data Summary

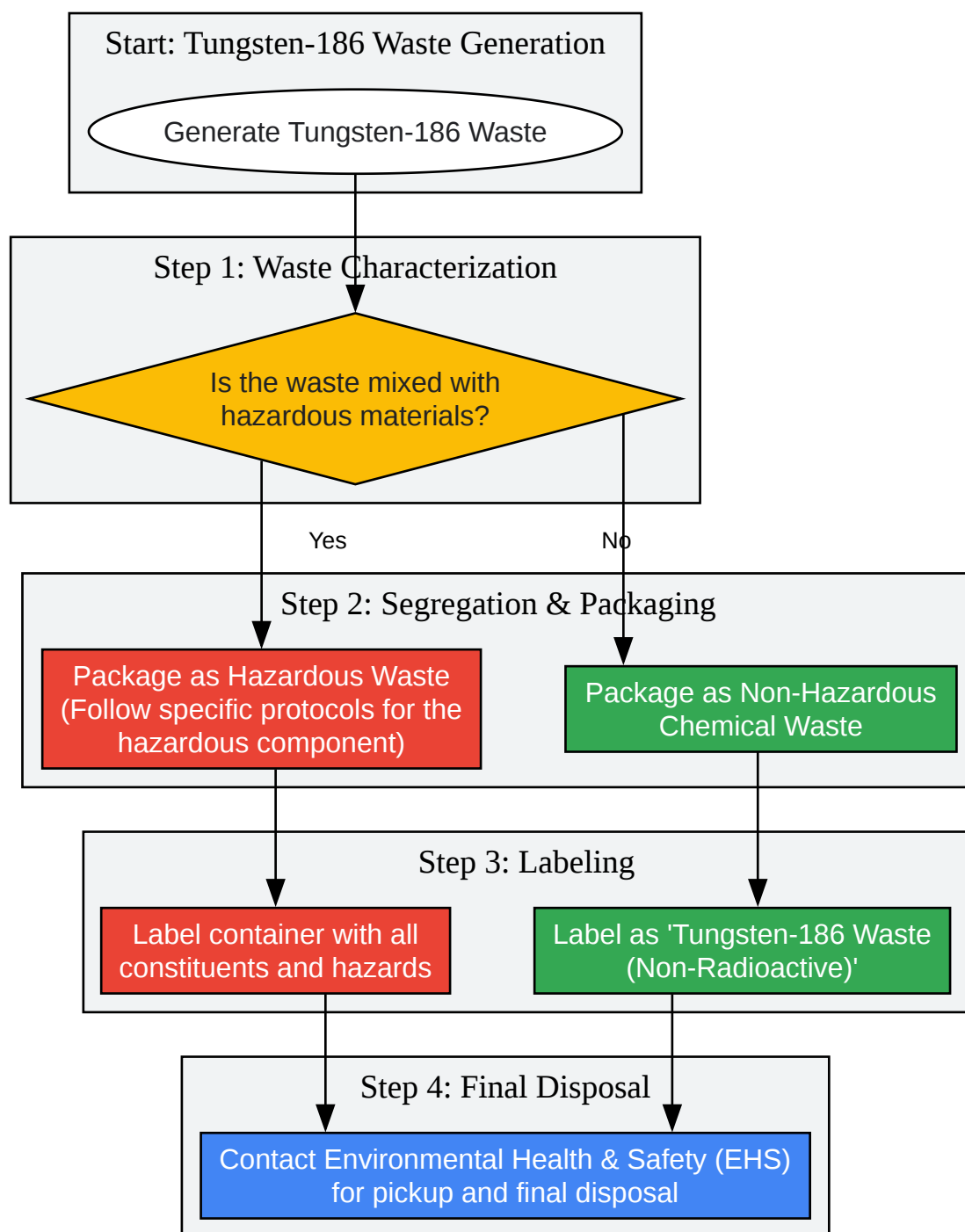
Property	Value	Source
Radioactivity	Stable	[1]
Form	Metal Powder or Oxide	[1]
Flammability	Flammable Solid (as powder)	[2]
Incompatibilities	Strong oxidizing agents, halogens	[2] [6]

Experimental Protocols

No specific experimental protocols for disposal are cited in the safety data sheets beyond standard chemical waste handling procedures. The primary "protocol" is to contact and follow the guidance of your institution's EHS office.

Tungsten-186 Disposal Workflow

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **Tungsten-186**.



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Caption: Logical workflow for the proper disposal of **Tungsten-186**.

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References

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